

Mordant Orange 6: A Technical Guide to Safety, Handling, and Properties

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Mordant Orange 6, identified by CAS number 3564-27-0 and C.I. 26520, is a double azo class dye.[1] Its primary application is in the textile industry for dyeing materials such as wool, silk, nylon, and leather.[1][2] While not a substance typically used in direct drug development research, its presence in various materials and potential as a staining agent necessitates a thorough understanding of its safety and handling protocols for laboratory personnel. This guide provides an in-depth overview of the material's properties, safety considerations, and handling procedures to ensure its safe management in a research environment.

Material Properties and Identification

A clear identification of **Mordant Orange 6** is critical for safety and handling. Below is a summary of its key properties.



Property	Value	Reference
Chemical Name	disodium;4-[[4-[(3-carboxy-4-oxidophenyl)diazenyl]phenyl]diazenyl]benzenesulfonate	N/A
CAS Number	3564-27-0	[1][3]
C.I. Number	26520	[1]
Molecular Formula	C19H12N4Na2O6S	[1]
Molecular Weight	470.37 g/mol	[1]
Appearance	Reddish-orange powder	[2]
Solubility	Soluble in water (80 g/L at 80°C), slightly soluble in ethanol and acetone.	[1][2]

Safety and Toxicology

While specific quantitative toxicological data such as an LD50 for **Mordant Orange 6** is not readily available in the reviewed literature, the substance should be handled with care based on the known hazards of similar chemical compounds.

Hazard Summary

Hazard	Description
Acute Oral Toxicity	Harmful if swallowed.
Eye Irritation	Causes serious eye irritation.
Skin Irritation	May cause skin irritation.
Inhalation	May cause respiratory tract irritation.

GHS Hazard Statements

H302: Harmful if swallowed.



H319: Causes serious eye irritation.

GHS Precautionary Statements

- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P337+P313: If eye irritation persists: Get medical advice/attention.
- P501: Dispose of contents/container to an approved waste disposal plant.

Experimental Protocols and Handling Procedures

Given the limited information on specific experimental uses in a research context, the following protocols are based on general best practices for handling powdered dyes in a laboratory setting.

Personal Protective Equipment (PPE) Workflow

The following diagram outlines the necessary personal protective equipment and the workflow for its use when handling **Mordant Orange 6**.

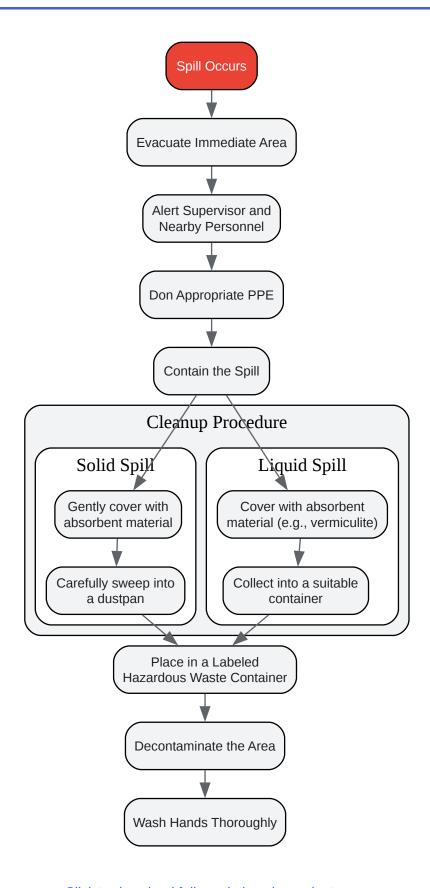






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